

using 5-Aminoisotonitazene as an analytical reference standard

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Compound of Interest

Compound Name: 5-Aminoisotonitazene

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An analytical reference standard for **5-Aminoisotonitazene**, a metabolite of the potent synthetic opioid isotonitazene, is crucial for forensic laboratories, toxicologists, and researchers in drug development.^{[1][2]} This document provides detailed application notes and protocols for its use in analytical settings, including quantitative analysis, handling, and storage.

Chemical and Physical Properties

5-Aminoisotonitazene is categorized as an opioid and is intended for research and forensic applications.^[1] It is not for human or veterinary use.

Property	Value
Formal Name	5-amino-N,N-diethyl-2-[[4-(1-methylethoxy)phenyl]methyl]-1H-benzimidazole-1-ethanamine[1]
CAS Number	2732926-25-7[1]
Molecular Formula	C ₂₃ H ₃₂ N ₄ O[1]
Formula Weight	380.5 g/mol [1]
Formulation	A solution in acetonitrile[1]
Solubility	DMF: 25 mg/mL, DMF:PBS (pH 7.2) (1:1): 0.5 mg/mL, DMSO: 20 mg/mL, Ethanol: 10 mg/mL[1]
UV λ _{max}	221 nm[1]

Application Note 1: Quantitative Analysis of 5-Aminoisotonitazene in Biological Matrices using LC-MS/MS

This protocol outlines a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **5-Aminoisotonitazene** in biological samples such as whole blood, urine, and tissue.[3][4]

Experimental Protocol

1. Materials and Reagents:

- **5-Aminoisotonitazene** analytical reference standard
- Internal Standard (IS), e.g., isotonitazene-d7
- LC-MS grade acetonitrile, methanol, and water
- Formic acid

- Ammonium hydroxide
- Solid-phase extraction (SPE) cartridges or liquid-liquid extraction (LLE) solvents (e.g., ethyl acetate)
- Blank biological matrix (blood, urine) for calibration standards and quality controls

2. Standard and Sample Preparation:

- Stock Solutions: Prepare a 1 mg/mL stock solution of **5-Aminoisotonitazene** in methanol.
- Working Solutions: Prepare serial dilutions from the stock solution to create calibration standards and quality control (QC) samples.
- Sample Extraction (LLE):
 - To 0.5 mL of the biological sample (e.g., blood), add the internal standard.
 - Perform a basic liquid-liquid extraction.[\[4\]](#)
 - Evaporate the organic layer to dryness.
 - Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- Sample Extraction (SPE):
 - Condition the SPE cartridge according to the manufacturer's instructions.
 - Load the pre-treated sample.
 - Wash the cartridge to remove interferences.
 - Elute the analyte.
 - Evaporate the eluate and reconstitute for analysis.[\[5\]](#)[\[6\]](#)

3. LC-MS/MS Instrumentation and Parameters:

- Liquid Chromatograph: A system capable of gradient elution.

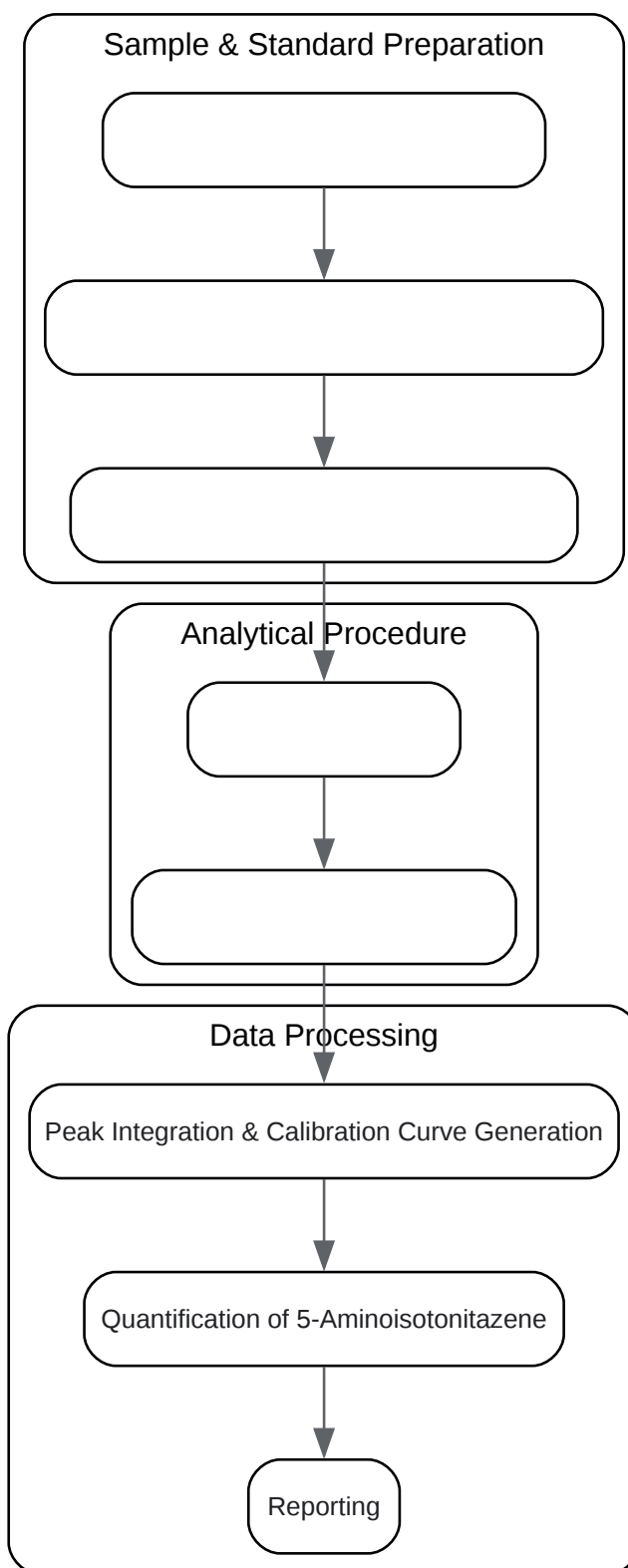
- Analytical Column: A C18 column is commonly used for separation.[3][4][7]
- Mass Spectrometer: A tandem quadrupole mass spectrometer (QQQ) operated in Multiple Reaction Monitoring (MRM) mode.[3][4]
- Ionization: Electrospray Ionization (ESI) in positive mode.
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile/methanol).
- MRM Transitions: Specific precursor-to-product ion transitions for **5-Aminoisotonitazene** and the IS should be optimized.

Quantitative Data

The following table summarizes typical quantitative parameters for the analysis of **5-Aminoisotonitazene**.

Parameter	Value	Matrix
Calibration Range	1.0–50 ng/mL[3][4][8]	Human whole blood, urine, and tissue
Limit of Detection (LOD)	0.1 ng/mL[3][4]	Human whole blood, urine, and tissue
Limit of Quantitation (LOQ)	0.5 - 1.0 ng/mL[3][4][8]	Human whole blood, urine, and tissue
Mean Concentration (Postmortem Blood)	0.78 ng/mL (median = 0.54 ng/mL)[5]	Human blood

Experimental Workflow



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Caption: LC-MS/MS workflow for **5-Aminoisotonitazene** quantification.

Application Note 2: Safe Handling and Storage of 5-Aminoisotonitazene

Due to its classification as a potent opioid, proper handling and storage procedures are essential to ensure laboratory safety and maintain the integrity of the analytical standard.

Protocols

1. Safety Precautions:

- Handle **5-Aminoisotonitazene** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation of the substance if in solid form and prevent contact with skin and eyes.
- In case of exposure, follow institutional safety protocols immediately.

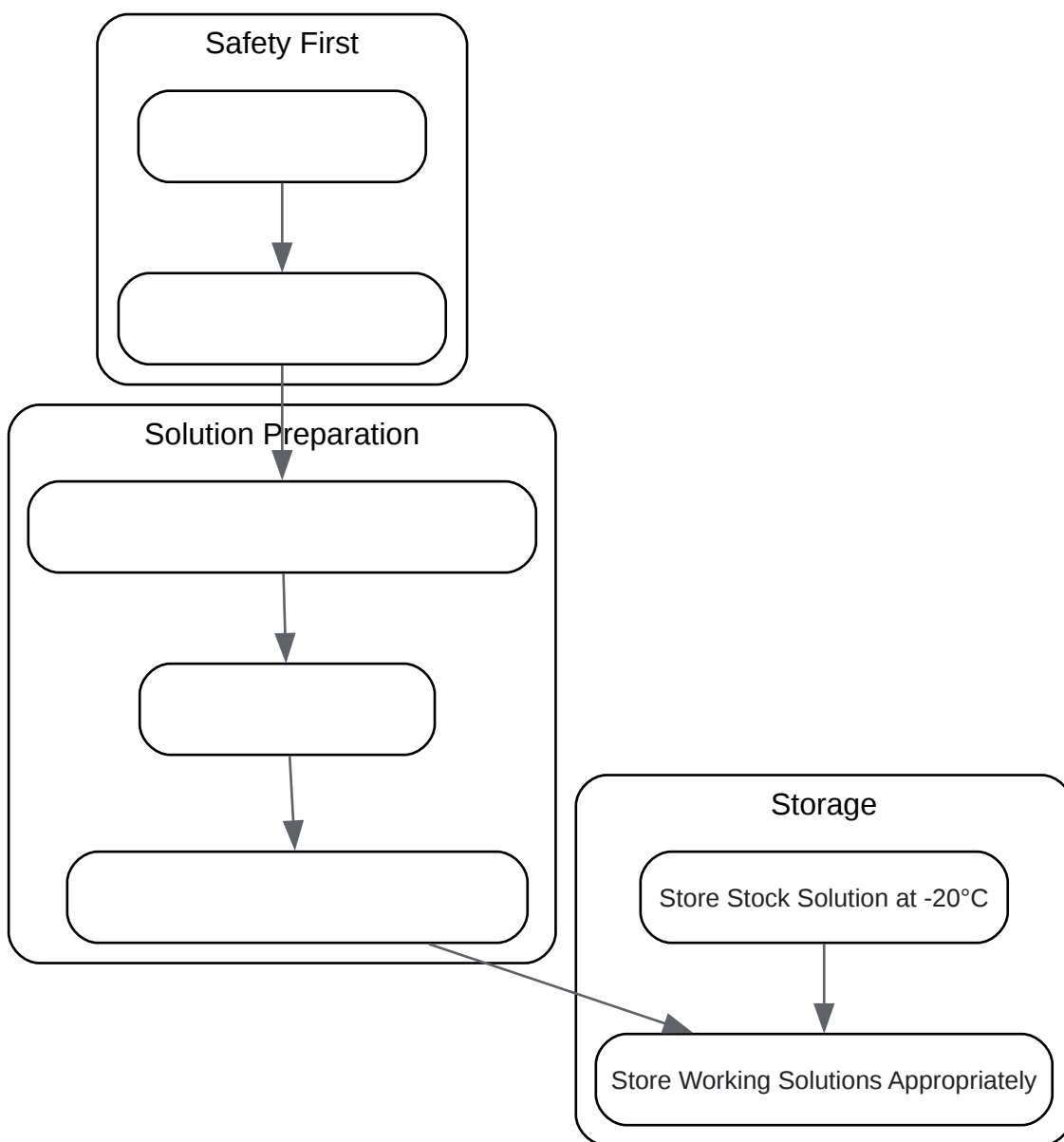
2. Storage Conditions:

- Long-term Storage: Store the analytical standard at -20°C as recommended for many analytical standards to ensure stability.
- Short-term Storage: Refrigerated conditions may be suitable for short periods, but be aware of potential instability. One study noted a >50% reduction in concentration after 10 days under refrigerated conditions.[\[5\]](#)
- Protect from light and moisture.

3. Solution Preparation:

- Allow the standard to equilibrate to room temperature before opening the vial.
- Use calibrated pipettes and volumetric flasks to ensure accurate dilutions.
- Prepare solutions in a suitable solvent such as methanol or acetonitrile.

Handling and Preparation Workflow



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Caption: Workflow for safe handling and solution preparation.

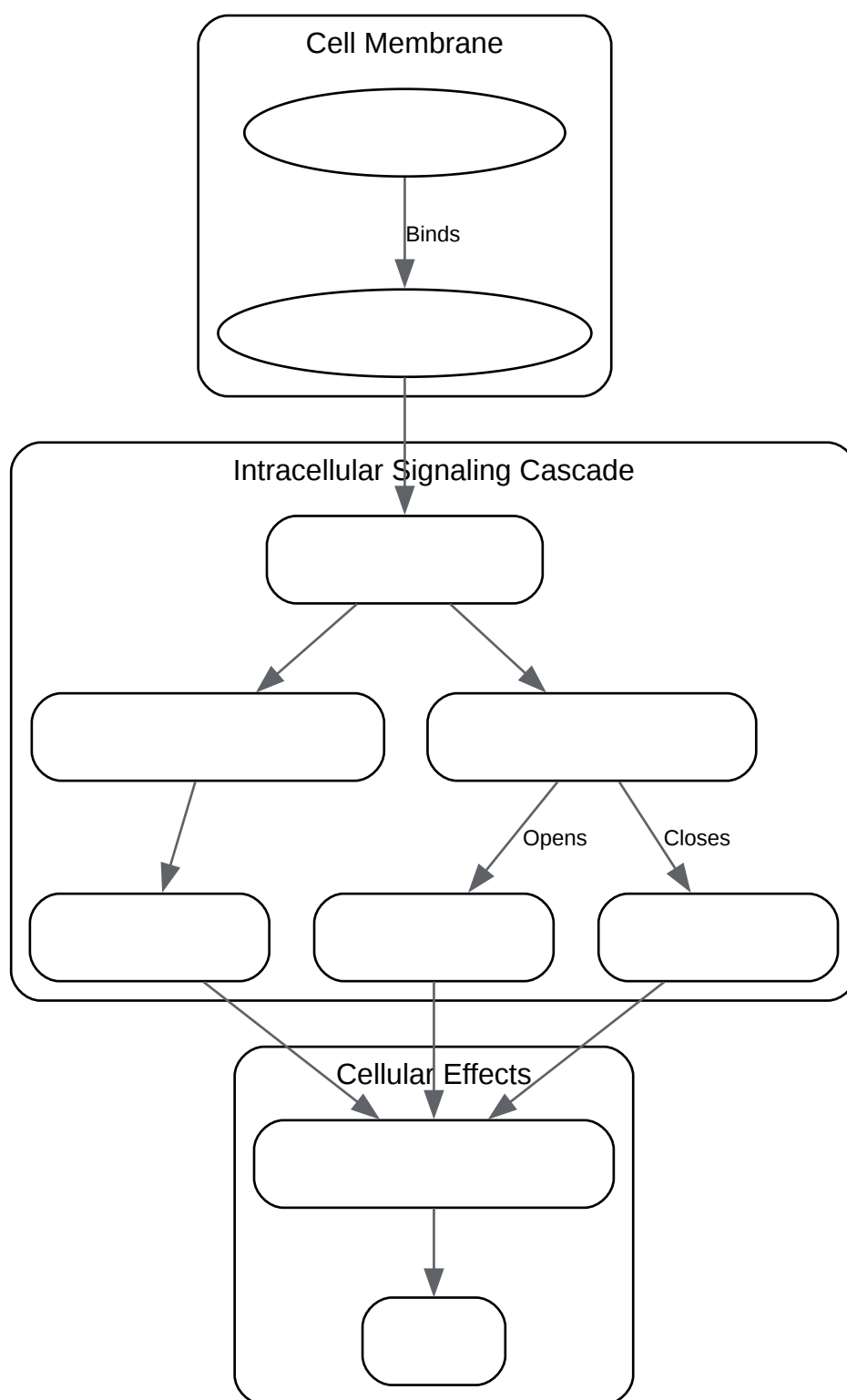
Pharmacological Data and Signaling

5-Aminoisotonitazene is an agonist of the μ -opioid receptor (MOR).^[5]

Parameter	Value	Assay System
EC ₅₀	383 nM[4][9]	In vitro

μ-Opioid Receptor Signaling Pathway

As a μ-opioid receptor agonist, **5-Aminoisotonitazene** is expected to initiate a signaling cascade similar to other opioids.



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Caption: Generalized μ -opioid receptor signaling pathway.

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